

# Application Note: Succinic Acid-13C4 in LC-MS Based Metabolomics

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## Compound of Interest

Compound Name: Succinic acid-13C4

Cat. No.: B1316312

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## Introduction

Succinic acid, a key intermediate in the tricarboxylic acid (TCA) cycle, has garnered significant attention in metabolic research due to its dual role as a metabolic intermediate and a signaling molecule.[1] Dysregulation of succinic acid levels has been implicated in various pathological conditions, including cancer and inflammatory diseases.[2][3] Accurate quantification of succinic acid in biological matrices is therefore crucial for understanding its role in health and disease. Liquid chromatography-mass spectrometry (LC-MS) has emerged as a powerful analytical technique for metabolomics due to its high sensitivity and selectivity.[4] The use of stable isotope-labeled internal standards is paramount for achieving accurate and precise quantification by correcting for matrix effects and variations during sample preparation and analysis.[3][5]

**Succinic acid-13C4**, a stable isotope-labeled analog of succinic acid, serves as an ideal internal standard for LC-MS-based quantification.[6] Its chemical and physical properties are nearly identical to the unlabeled endogenous succinic acid, ensuring it behaves similarly during extraction, chromatography, and ionization, thus providing reliable correction. Furthermore, **Succinic acid-13C4** is utilized as a tracer in metabolic flux analysis (MFA) to investigate the dynamics of the TCA cycle and connected metabolic pathways.[7][8][9][10][11][12]

This document provides detailed application notes and protocols for the use of **Succinic acid-13C4** in LC-MS metabolomics, targeting researchers, scientists, and drug development

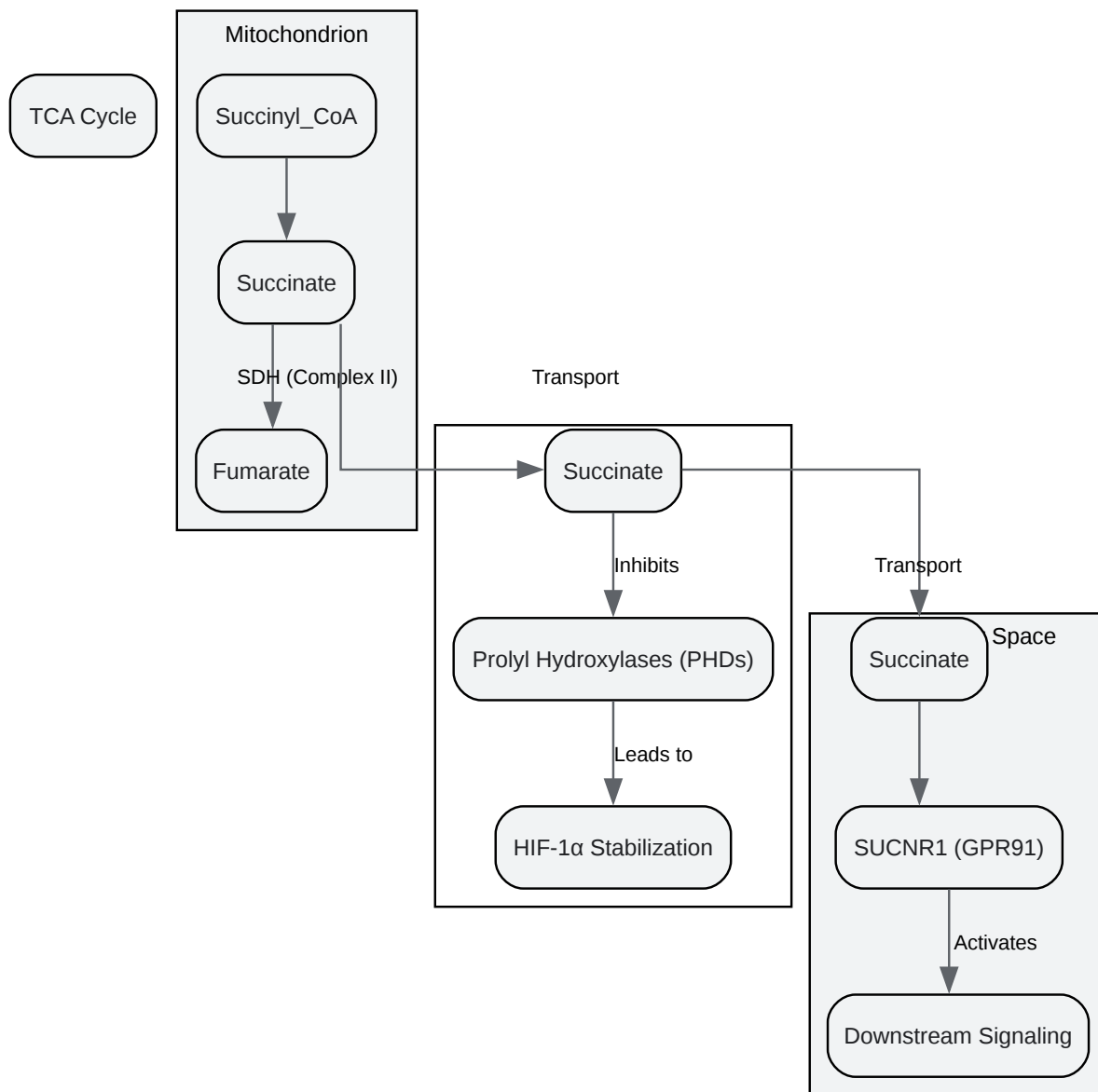
professionals.

## Biological Role and Signaling of Succinate

Succinate is a central node in cellular metabolism. Within the mitochondria, it is an integral part of the TCA cycle, being oxidized to fumarate by succinate dehydrogenase (SDH), which is also Complex II of the electron transport chain.<sup>[1]</sup> Beyond its bioenergetic role, succinate can accumulate under certain conditions, such as hypoxia or inflammation, and be transported to the cytosol and extracellular space, where it functions as a signaling molecule.<sup>[1]</sup>

Key signaling roles of succinate include:

- **HIF-1 $\alpha$  Stabilization:** In the cytosol, elevated succinate levels can inhibit prolyl hydroxylases (PHDs), leading to the stabilization of Hypoxia-Inducible Factor-1 $\alpha$  (HIF-1 $\alpha$ ). This transcription factor plays a crucial role in the cellular response to low oxygen and promotes a pro-inflammatory state.<sup>[1]</sup>
- **SUCNR1 Activation:** Extracellular succinate can act as a ligand for the G-protein coupled receptor SUCNR1 (also known as GPR91).<sup>[1]</sup> Activation of this receptor on the surface of various cells, including immune cells, can trigger downstream signaling pathways that modulate inflammation and other cellular processes.
- **Post-Translational Modification:** Succinate can be utilized for a post-translational modification known as succinylation, where a succinyl group is added to lysine residues on proteins. This modification can alter the function of proteins involved in various cellular processes.<sup>[1]</sup>



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